

Inter-laboratory study for the characterization of Pigment Red 146

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Compound of Interest

Compound Name: Pigment Red 146

Cat. No.: B035983

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An Inter-Laboratory Study for the Characterization of **Pigment Red 146**: A Comparative Guide

This guide provides a framework for an inter-laboratory study on the characterization of **Pigment Red 146**, a bluish-red azo pigment.^{[1][2]} It also offers a comparative analysis of this pigment against other commercially available red pigments. The information is intended for researchers, scientists, and professionals in the drug development and materials science fields who require a thorough understanding of pigment properties for their applications.

Characterization of Pigment Red 146

Pigment Red 146 is a monoazo pigment known for its semi-transparent, slightly bluish-red hue.^{[3][4]} It finds extensive use in printing inks, industrial coatings, and textile printing.^{[3][5][6]} The following table summarizes the key physicochemical properties of **Pigment Red 146** as reported in the literature.

Table 1: Physicochemical Properties of **Pigment Red 146**

Property	Value	Source
Chemical Class	Monoazo	[4] [6]
C.I. Name	Pigment Red 146	[7]
C.I. Number	12485	[4] [8]
CAS Number	5280-68-2	[3] [6] [7] [8] [9]
Molecular Formula	C ₃₃ H ₂₇ ClN ₄ O ₆	[9]
Molecular Weight	611.04 g/mol	[3] [9]
Density	1.30 - 1.6 g/cm ³	[3] [4] [7] [8] [10]
pH Value	6.0 - 7.5	[3] [6] [7]
Oil Absorption	40 - 70 g/100g	[5] [7]
Heat Stability	≥ 180 °C	[4] [8]
Light Fastness (Full Shade)	5 - 6	[4] [8]
Weather Fastness	3 - 5	[4] [8]

Proposed Inter-Laboratory Study Experimental Protocols

The following are detailed methodologies for key experiments to characterize **Pigment Red 146**. These protocols are designed to be distributed to participating laboratories to ensure consistency and comparability of results.

Particle Size Distribution Analysis

- Objective: To determine the particle size distribution of the pigment powder.
- Method: Laser Diffraction.
- Procedure:

- Disperse 0.1 g of **Pigment Red 146** in 100 mL of deionized water containing a suitable surfactant.
- Sonicate the dispersion for 15 minutes to ensure deagglomeration.
- Introduce the dispersion into the laser diffraction particle size analyzer.
- Measure the particle size distribution three times and report the average D10, D50, and D90 values.

Colorimetric Analysis

- Objective: To quantitatively measure the color properties of the pigment.
- Method: Spectrophotometry.
- Procedure:
 - Prepare a drawdown of the pigment dispersed in a standard binder on a standardized white card.
 - Allow the drawdown to dry completely under controlled temperature and humidity.
 - Measure the CIELAB (L, a, b*) color coordinates using a spectrophotometer with a D65 illuminant and 10° observer.
 - Take measurements at five different points on the drawdown and report the average values.

Lightfastness Testing

- Objective: To evaluate the resistance of the pigment to fading upon exposure to light.
- Method: Xenon Arc Lamp Exposure.
- Procedure:
 - Prepare coated panels as described for the colorimetric analysis.

- Expose the panels in a xenon arc weather-ometer according to ISO 105-B02.
- Simultaneously expose a blue wool standard for reference.
- Evaluate the color change of the exposed panels against an unexposed control at specified intervals.
- Report the lightfastness rating on the 1-8 blue wool scale.

Heat Stability Testing

- Objective: To determine the temperature at which the pigment begins to degrade.
- Method: Thermogravimetric Analysis (TGA).
- Procedure:
 - Place 5-10 mg of the pigment powder in a TGA crucible.
 - Heat the sample from room temperature to 600°C at a rate of 10°C/min under a nitrogen atmosphere.
 - Record the weight loss as a function of temperature.
 - The onset temperature of decomposition is reported as the heat stability.

Comparative Analysis with Alternative Red Pigments

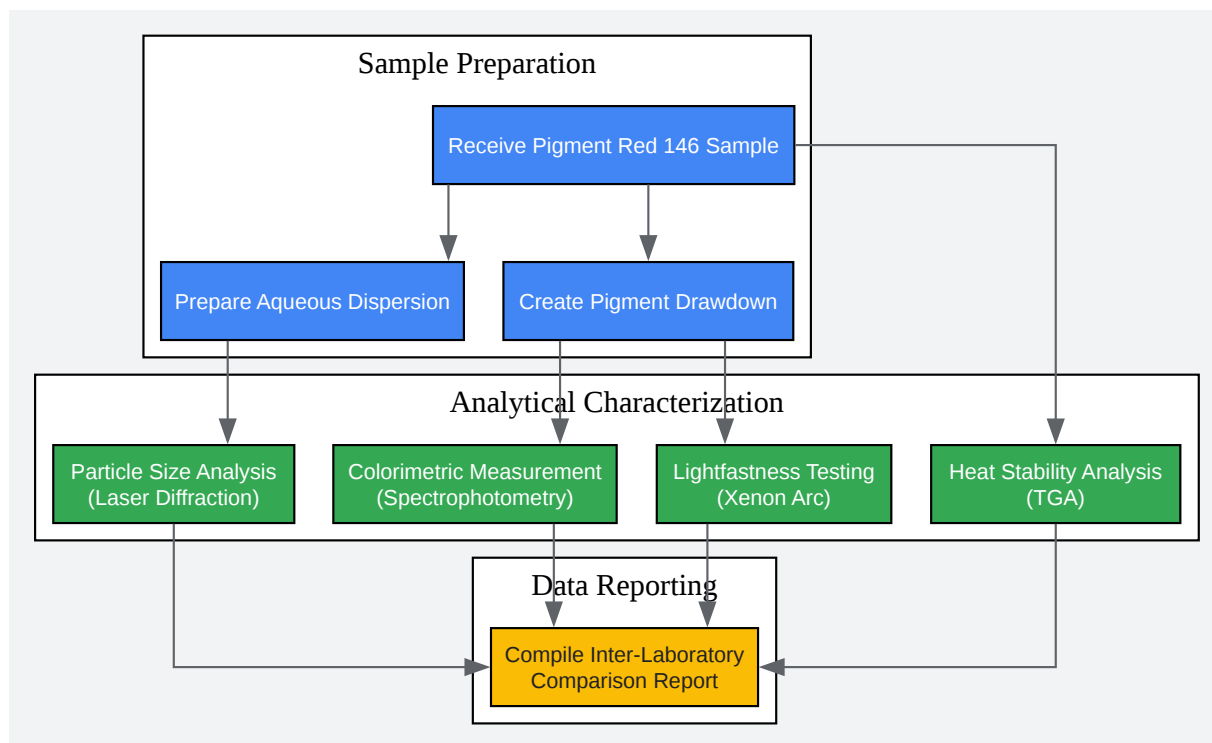
Pigment Red 146 can be compared with other red pigments based on their performance in various applications. The choice of pigment often depends on the specific requirements of the end-use, such as lightfastness, opacity, and cost.

Table 2: Comparison of **Pigment Red 146** with Alternative Red Pigments

Pigment	Chemical Class	Key Characteristics	Common Applications
Pigment Red 146	Monoazo	Bluish-red shade, good overall fastness. [10]	Printing inks, coatings, textile printing.[3][5][6]
Pigment Red 57:1	Monoazo Lake	Yellower shade than PR 146, good color strength.	Inks, plastics.
Pigment Red 170	Naphthol AS	Good lightfastness and weather resistance.[11]	Automotive and industrial coatings.[11]
Pigment Red 254	Diketo-pyrrolo-pyrrole (DPP)	High performance, excellent lightfastness and heat stability.[12]	Automotive coatings, plastics.[12]
Cadmium Red (PR 108)	Inorganic	Opaque, bright red, excellent heat stability. [13]	Artists' colors, high-temperature plastics. [13]
Quinacridone Red (PR 209)	Quinacridone	Transparent, high chroma, excellent lightfastness.[13]	High-end coatings, artists' colors.

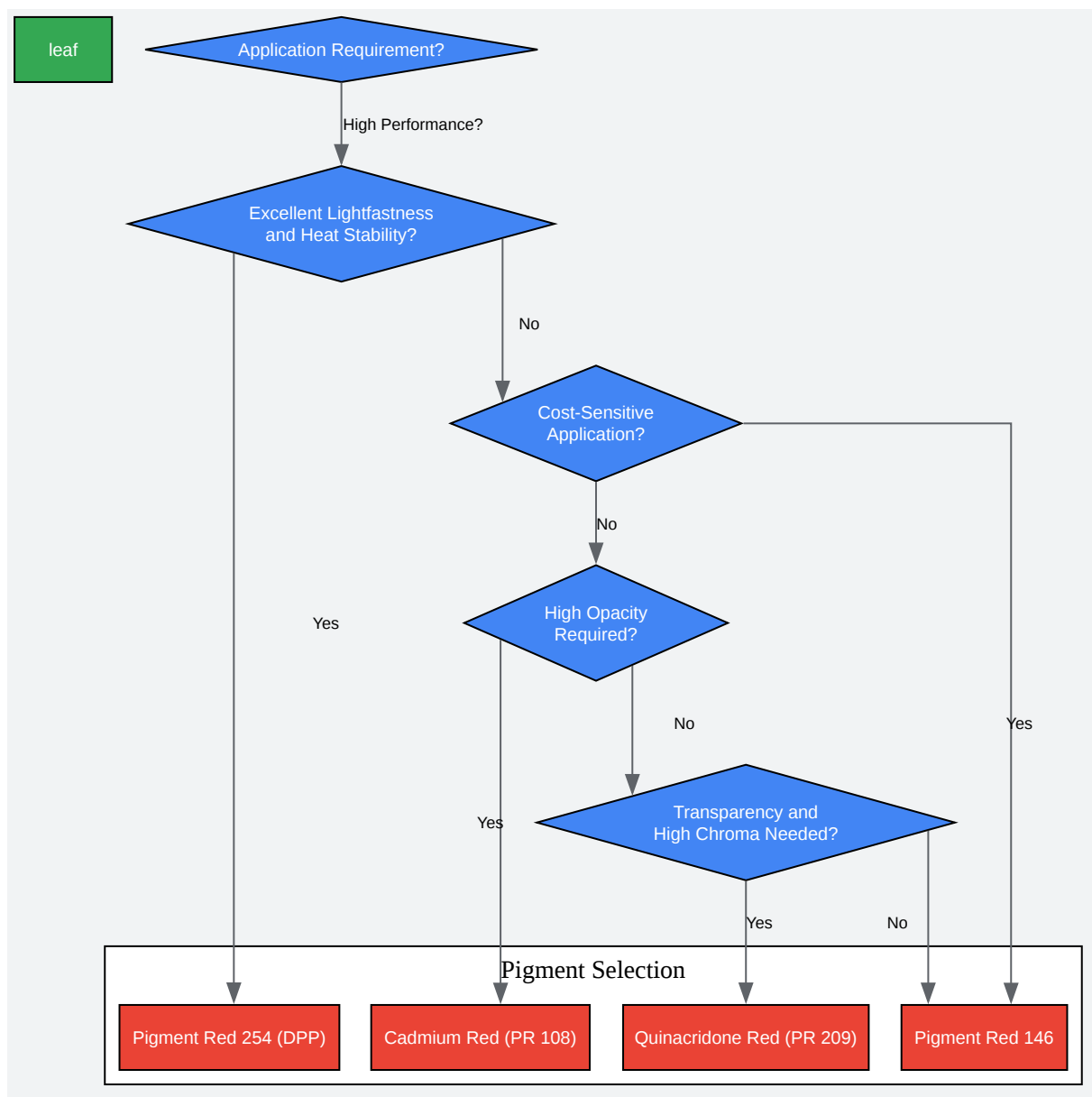
Visualizing Experimental and Logical Workflows

The following diagrams illustrate the proposed experimental workflow for pigment characterization and a decision-making process for pigment selection.



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Caption: Proposed experimental workflow for the inter-laboratory characterization of **Pigment Red 146**.



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Caption: Decision-making pathway for selecting a red pigment based on application requirements.

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